

Ammonium dihydrogen arsenate chemical formula NH4H2AsO4

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Compound of Interest

Compound Name: Ammonium dihydrogen arsenate

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An In-depth Technical Guide to **Ammonium Dihydrogen Arsenate** (NH₄H₂AsO₄)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **ammonium dihydrogen arsenate** (NH₄H₂AsO₄), a compound of interest in materials science and as a pharmaceutical intermediate. It covers its chemical and physical properties, synthesis and purification protocols, crystal structure, applications, and critical safety and toxicological data.

Core Chemical and Physical Properties

Ammonium dihydrogen arsenate is a colorless, crystalline inorganic solid.^[1] It is highly soluble in water and is known for its ferroelectric properties at low temperatures.^{[1][2]} All pertinent quantitative data are summarized below for ease of reference.

Table 1: Physical and Chemical Properties of NH₄H₂AsO₄

Property	Value	Citations
IUPAC Name	Azanium dihydrogen arsorate	[3]
Chemical Formula	$\text{NH}_4\text{H}_2\text{AsO}_4$	[1]
Molar Mass	158.97 g/mol	[1] [3] [4]
Appearance	Colorless or white tetragonal crystals	[1] [5] [6]
Density	2.311 - 2.34 g/cm ³	[1] [4] [5]
Melting Point	300 °C (decomposes)	[4] [5] [7]
Solubility in Water	Soluble; 337.4 mg/mL at 0 °C	[4] [5] [8]
Refractive Index	1.577	[5] [6]

| CAS Number | 13462-93-6 |[\[1\]](#)[\[3\]](#) |

Synthesis and Experimental Protocols

The synthesis of **ammonium dihydrogen arsenate** is achieved through a straightforward acid-base neutralization reaction. The subsequent purification is critical for obtaining a high-purity product suitable for research and specialized applications.

Experimental Protocol: Synthesis

The primary method for synthesizing **ammonium dihydrogen arsenate** involves the reaction of a concentrated solution of arsenic acid with ammonia.[\[1\]](#)

Objective: To synthesize crude **ammonium dihydrogen arsenate** ($\text{NH}_4\text{H}_2\text{AsO}_4$).

Materials:

- Arsenic acid (H_3AsO_4), concentrated solution
- Ammonia (NH_3), concentrated aqueous solution (e.g., 28-30%)

- Deionized water
- Reaction vessel (glass beaker)
- Magnetic stirrer and stir bar
- Fume hood

Methodology:

- In a fume hood, place a calculated amount of concentrated arsenic acid solution into the reaction vessel.
- Begin stirring the arsenic acid solution gently at room temperature.
- Slowly add a stoichiometric amount (1:1 molar ratio) of concentrated ammonia solution to the arsenic acid. The reaction is exothermic, and slow addition is necessary to control the temperature.
- The reaction is: $\text{H}_3\text{AsO}_4 + \text{NH}_3 \rightarrow \text{NH}_4\text{H}_2\text{AsO}_4$.^[1]
- Continue stirring for 30-60 minutes after the addition is complete to ensure the reaction goes to completion.
- Colorless crystals of **ammonium dihydrogen arsenate** will precipitate out of the solution.^[1]
^[9]
- Collect the crude product by vacuum filtration and wash with a small amount of cold deionized water to remove any unreacted starting materials.

Experimental Protocol: Purification

Purification is typically achieved by recrystallization from water, leveraging the compound's high solubility in hot water and lower solubility at cooler temperatures.^[8]

Objective: To purify crude $\text{NH}_4\text{H}_2\text{AsO}_4$ via recrystallization.

Materials:

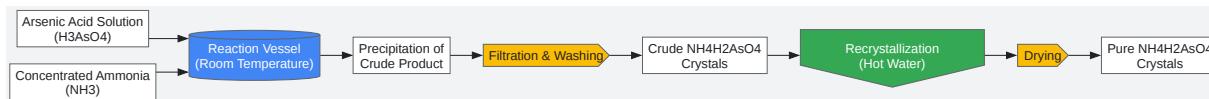
- Crude $\text{NH}_4\text{H}_2\text{AsO}_4$ crystals
- Deionized water
- Erlenmeyer flask
- Hot plate
- Buchner funnel and filter paper
- Ice bath

Methodology:

- Dissolve the crude $\text{NH}_4\text{H}_2\text{AsO}_4$ product in a minimal amount of hot deionized water in an Erlenmeyer flask.
- Once fully dissolved, remove the flask from the heat source and allow it to cool slowly to room temperature.
- To maximize crystal yield, place the flask in an ice bath to further decrease the solution's temperature.
- Collect the purified crystals by vacuum filtration.
- Dry the crystals in a desiccator or a low-temperature oven to remove residual water.

Synthesis and Purification Workflow

The following diagram illustrates the logical flow from reactants to the final purified product.



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Caption: Workflow for the synthesis and purification of $\text{NH}_4\text{H}_2\text{AsO}_4$.

Crystal Structure and Material Properties

Ammonium dihydrogen arsenate is isomorphous with ammonium dihydrogen phosphate (ADP), a well-known ferroelectric and nonlinear optical material.[2][9] X-ray diffraction studies have confirmed its crystal structure, which is crucial for understanding its physical properties.[9]

- Crystal System: Orthorhombic or Tetragonal[6][9]
- Properties: The compound exhibits ferroelectric and piezoelectric properties.[1] It is also of interest as a material for nonlinear optics, where it can be used for applications such as second-harmonic generation.[1]

Applications

Due to its specific physical and chemical properties, $\text{NH}_4\text{H}_2\text{AsO}_4$ has niche but important applications.

- Pharmaceutical Intermediate: It is used in the synthesis of various pharmaceutical compounds.[1][10]
- Materials Science: Its ferroelectric nature makes it a subject of study in condensed matter physics.[1][2]
- Nonlinear Optics: The crystalline structure allows for applications in nonlinear optics, similar to ADP.[1]

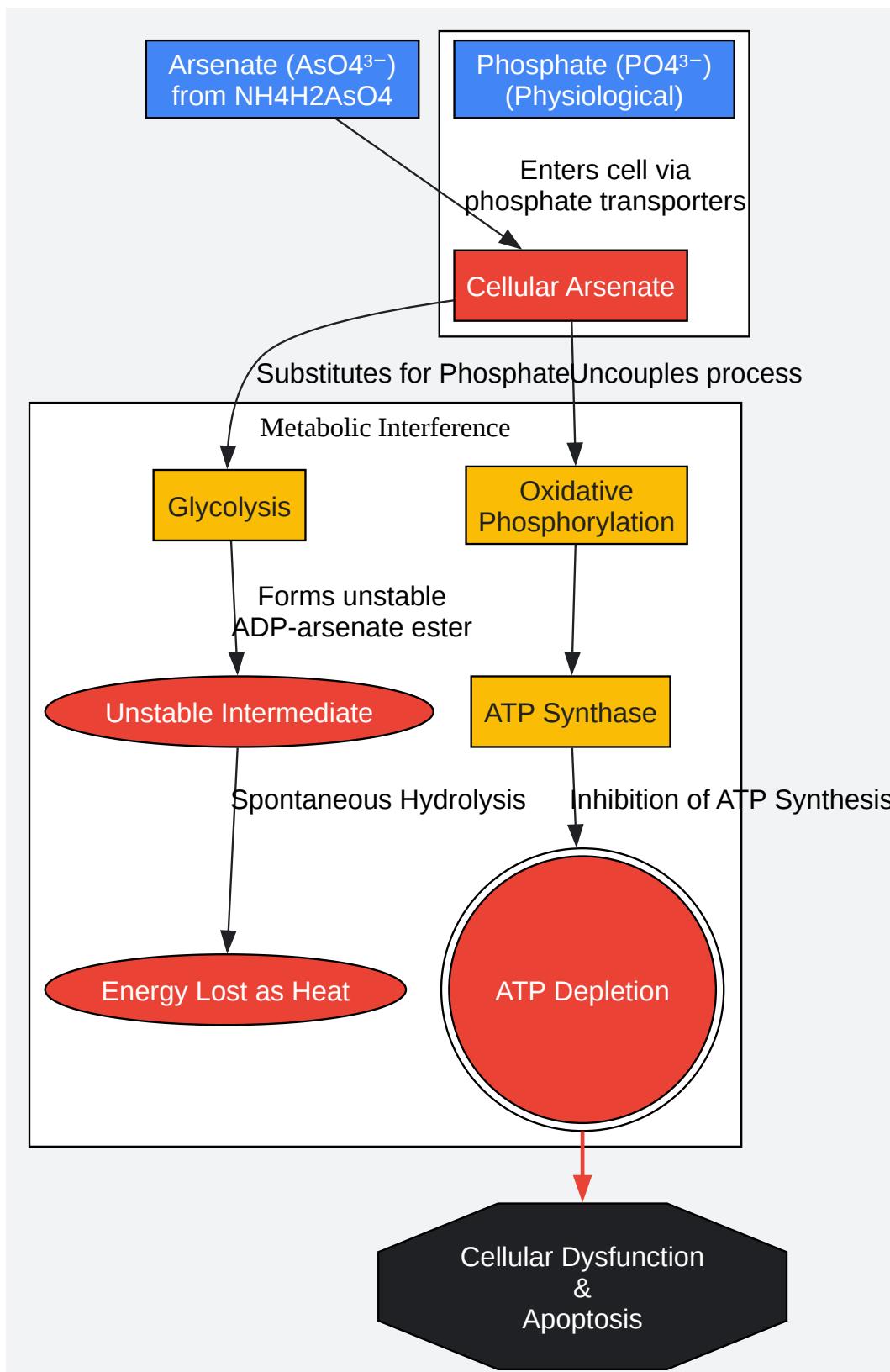
Toxicology and Biological Significance for Drug Development

The presence of arsenic in the +5 oxidation state dictates the compound's high toxicity. For drug development professionals, understanding its mechanism of action is critical for both safety assessment and exploring potential therapeutic avenues (e.g., in oncology, where arsenic compounds have been used).

Arsenate (AsO_4^{3-}) is a chemical analogue of phosphate (PO_4^{3-}). This similarity allows it to enter cells via phosphate transport systems and interfere with critical metabolic pathways. The primary mechanism of toxicity is the uncoupling of oxidative phosphorylation. Arsenate substitutes for phosphate in glycolysis, forming an unstable ADP-arsenate ester that rapidly hydrolyzes. This process consumes ATP precursors without generating ATP, effectively draining the cell of energy and leading to cellular dysfunction and apoptosis.

Logical Pathway of Arsenate Toxicity

The diagram below outlines the mechanism by which arsenate disrupts cellular metabolism.

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Caption: Arsenate's interference with cellular energy metabolism.

Safety, Handling, and Regulatory Information

Ammonium dihydrogen arsenate is highly toxic and a known human carcinogen.[\[3\]](#)[\[11\]](#) Strict safety protocols must be followed during its handling, storage, and disposal.

Table 2: Hazard and Safety Information for NH₄H₂AsO₄

Hazard Identification	GHS Classification & Statements	Citations
Acute Toxicity, Oral	Category 3; H301: Toxic if swallowed	[3] [8]
Acute Toxicity, Inhalation	Category 3; H331: Toxic if inhaled	[3] [8]
Carcinogenicity	Category 1A; H350: May cause cancer	[3] [8] [11]
Hazardous to Aquatic Life (Acute)	Category 1; H400: Very toxic to aquatic life	[3] [8] [11]
Hazardous to Aquatic Life (Chronic)	Category 1; H410: Very toxic to aquatic life with long lasting effects	[3] [8] [11]
Signal Word	Danger	[1] [5]
Transport Information		
UN Number	UN1557	[11] [12]
Proper Shipping Name	ARSENIC COMPOUND, SOLID, N.O.S. (ammonium dihydrogen arsenate)	[11]
Hazard Class	6.1 (Poison)	[11] [12]

| Packing Group | II |[\[6\]](#)[\[11\]](#) |

Handling Recommendations:

- Always handle in a well-ventilated chemical fume hood.[11]
- Use appropriate Personal Protective Equipment (PPE), including gloves, safety goggles, and a lab coat.[11]
- Avoid creating dust.[11]
- Do not ingest or inhale.[11]
- Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.[11]
- Disposal must be carried out in accordance with local, regional, and national hazardous waste regulations.[11]

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